

Physicochemical Properties of Rauvovunine C: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rauvovunine C*

Cat. No.: *B12439374*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvovunine C is a complex indole alkaloid belonging to the large family of natural products isolated from plants of the *Rauvolfia* genus. Alkaloids from this genus, such as reserpine and ajmaline, have a long history of medicinal use and have been the subject of extensive phytochemical and pharmacological research. This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **Rauvovunine C**. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery and development.

Physicochemical Data

The fundamental physicochemical properties of **Rauvovunine C** are summarized in the table below. These parameters are crucial for its identification, purification, and formulation.

Property	Value	Source
CAS Number	1211543-01-9	[1] [2] [3]
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₉	[1] [2] [3]
Molecular Weight	592.65 g/mol	[1] [3]
Appearance	Powder	[1] [2]
Melting Point	173-175 °C (from acetone)	[1] [3]
Boiling Point (Predicted)	685.7 ± 55.0 °C	[1] [3]
Density (Predicted)	1.39 ± 0.1 g/cm ³	[1] [3]
pKa (Predicted)	3.97 ± 0.40	[1] [3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1] [3]

Experimental Protocols

Detailed experimental protocols for the determination of key physicochemical properties are outlined below. These represent standard methodologies applicable to natural products like **Rauvovunine C**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely used and reliable technique.

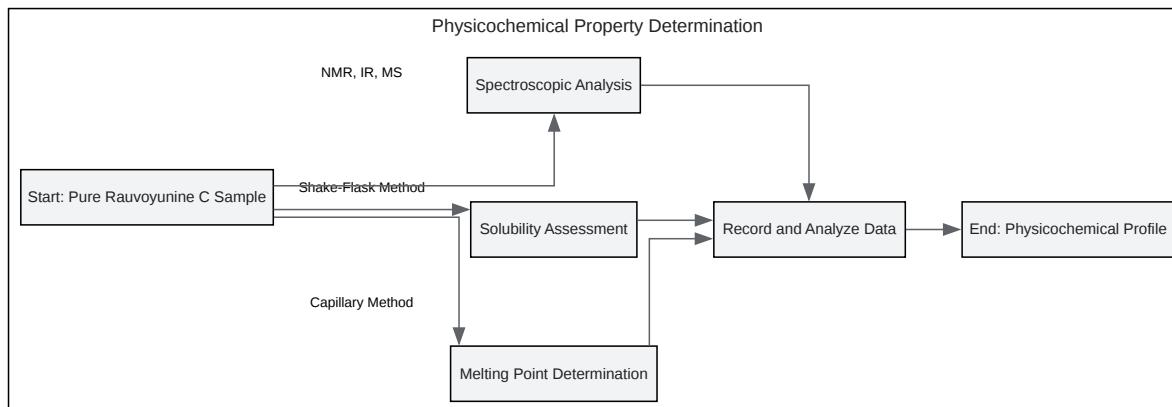
- **Sample Preparation:** A small amount of the dry, powdered **Rauvovunine C** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or an automated detection system.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.

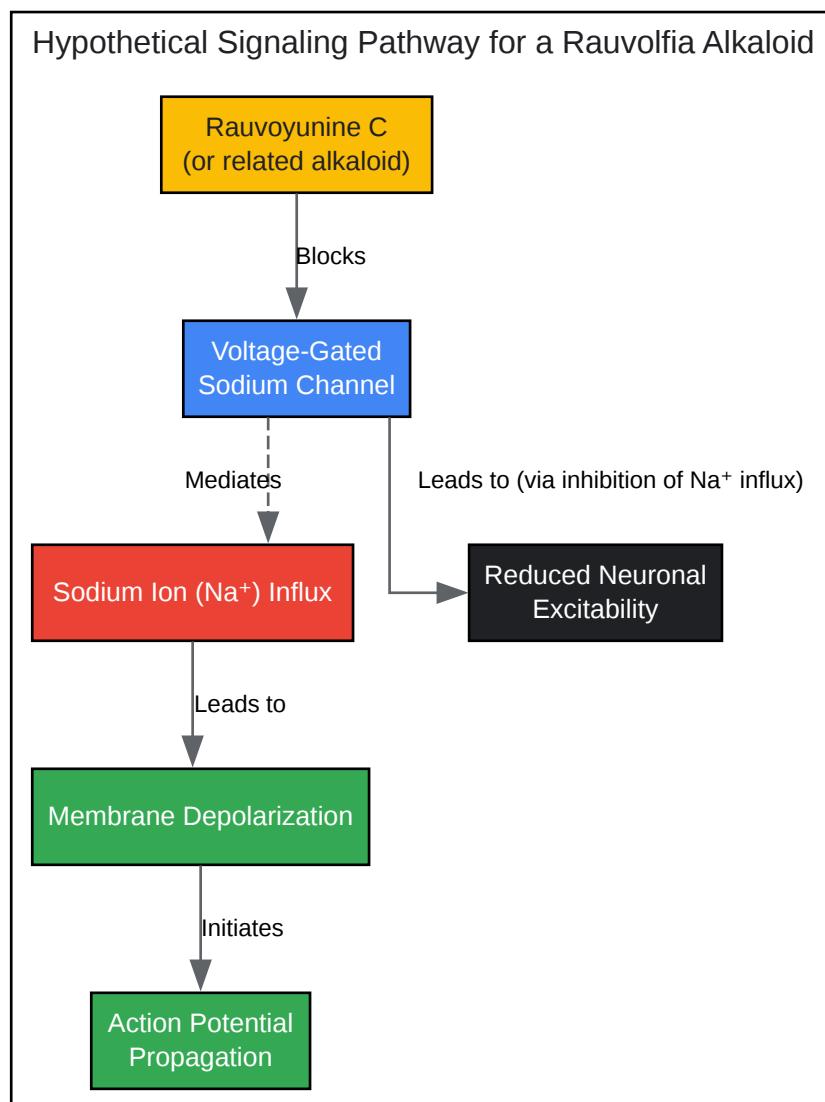
- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid crystal melts are recorded. This range represents the melting point. A sharp melting range (e.g., 0.5-1 °C) is indicative of a pure compound.

Solubility Assessment (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a given solvent.

- Sample Preparation: An excess amount of solid **Rauvovunine C** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- Equilibration: The flask is agitated (e.g., using a mechanical shaker) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the undissolved solid and the saturated solution.
- Phase Separation: The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- Quantification: A known volume of the clear, saturated solution is carefully removed and the concentration of the dissolved **Rauvovunine C** is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry. The resulting concentration represents the solubility of the compound in that solvent at that temperature.





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